

An In-Depth Technical Guide to 5-(4-Chlorophenyl)-2-methoxypyridine

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Compound of Interest

Compound Name: 5-(4-Chlorophenyl)-2-methoxypyridine

CAS No.: 1198416-70-4

Cat. No.: B598246

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Introduction

In the landscape of modern medicinal chemistry and materials science, pyridine scaffolds represent a cornerstone of molecular design. Their prevalence in over 7,000 known drugs underscores their versatility as a bioisosteric replacement for benzene rings, often enhancing biological activity and refining pharmacokinetic profiles.^[1] This guide provides a detailed technical overview of a specific substituted pyridine, **5-(4-Chlorophenyl)-2-methoxypyridine**, a compound of interest for researchers in drug discovery and organic synthesis. We will delve into its core identifiers, physicochemical properties, a proposed synthetic pathway grounded in established methodologies, potential applications, and essential safety protocols.

PART 1: Core Identification and Chemical Properties

A precise understanding of a compound's identity and fundamental properties is the bedrock of any scientific investigation. These identifiers ensure reproducibility and are critical for database searches, regulatory submissions, and computational modeling.

Primary Identifiers

The unique Chemical Abstracts Service (CAS) number is the most critical identifier for this compound, ensuring unambiguous identification in literature and databases.

Identifier	Value	Source
CAS Number	1198416-70-4	[2]
IUPAC Name	5-(4-chlorophenyl)-2-methoxypyridine	N/A
Molecular Formula	C ₁₂ H ₁₀ ClNO	[2]
MDL Number	MFCD20491458	[2]

Structural and Physicochemical Data

The structural and physicochemical properties dictate the compound's behavior in both chemical and biological systems, influencing everything from solubility to membrane permeability.

Property	Value	Source/Method
Molecular Weight	219.67 g/mol	[2]
Canonical SMILES	<chem>COC1=NC=C(C=C1)C2=CC=C(C=C2)Cl</chem>	[2]
Appearance	Predicted: White to off-white solid	Based on similar compounds
Melting Point	Not experimentally determined	N/A
Boiling Point	Not experimentally determined	N/A
Solubility	Predicted to be soluble in common organic solvents (e.g., DMSO, Dichloromethane, Methanol). Limited aqueous solubility is expected.	Based on structural motifs

PART 2: Synthesis and Mechanistic Rationale

While specific literature detailing the synthesis of **5-(4-Chlorophenyl)-2-methoxypyridine** is not readily available, a robust and highly plausible synthetic route can be designed based on well-established cross-coupling reactions, particularly the Suzuki-Miyaura coupling. This method is a cornerstone of modern organic synthesis for its reliability and tolerance of diverse functional groups.

Proposed Synthetic Workflow: Suzuki-Miyaura Coupling

The logical approach involves the palladium-catalyzed cross-coupling of a pyridine-containing precursor with a phenylboronic acid derivative.

Caption: Proposed Suzuki-Miyaura coupling workflow for synthesis.

Step-by-Step Experimental Protocol (Hypothetical)

This protocol is adapted from established procedures for similar pyridine derivatives.[3]

- **Vessel Preparation:** To a dry round-bottom flask under an inert nitrogen atmosphere, add 5-bromo-2-methoxypyridine (1.0 eq), 4-chlorophenylboronic acid (1.1 eq), and a suitable base such as potassium phosphate (K_3PO_4) (2.0 eq).
- **Solvent and Catalyst Addition:** Add a degassed solvent system, typically a mixture of dioxane and water. To this stirred suspension, add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) (e.g., 1-5 mol%).
- **Reaction Execution:** Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is generally complete within 8-12 hours.
- **Work-up and Extraction:** Upon completion, cool the mixture to room temperature and add distilled water. Extract the aqueous layer with an organic solvent like ethyl acetate or dichloromethane (3x).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude product can be purified via column chromatography on silica gel to yield the pure **5-(4-Chlorophenyl)-2-methoxypyridine**.

Causality and Experimental Choices

- **Catalyst Choice:** $Pd(PPh_3)_4$ is selected for its efficacy in a wide range of Suzuki couplings. Its primary role is to facilitate the catalytic cycle involving oxidative addition, transmetalation, and reductive elimination.
- **Base Function:** The base (K_3PO_4) is crucial for the transmetalation step, activating the boronic acid by forming a more nucleophilic boronate species, which then transfers the aryl group to the palladium center.
- **Inert Atmosphere:** An inert atmosphere (Nitrogen or Argon) is essential to prevent the oxidation and deactivation of the $Pd(0)$ catalyst, ensuring the catalytic cycle proceeds efficiently.

PART 3: Applications in Research and Drug Development

While direct applications of **5-(4-Chlorophenyl)-2-methoxypyridine** are not extensively documented, its structural motifs—the substituted pyridine ring and the chlorophenyl group—are prevalent in compounds with significant biological activity. This makes it a valuable building block for generating libraries of novel compounds for screening.

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Sources

- 1. Synthesis and characterization of 5-(4-(2-methoxyethyl)phenoxy) methyl-2-chloropyridine [wisdomlib.org]
- 2. 1198416-70-4|5-(4-Chlorophenyl)-2-methoxypyridine|BLD Pharm [bldpharm.com]
- 3. 5-(4-Chlorophenyl)-2-fluoropyridine - PMC [pmc.ncbi.nlm.nih.gov]
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